

Navigating the Disposal of Haloperidol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Haloperidol

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Ensuring the safe and compliant disposal of the antipsychotic drug **haloperidol** is a critical responsibility for researchers, scientists, and drug development professionals. Improper disposal not only poses risks to personnel but can also have detrimental effects on the environment. This guide provides essential, step-by-step information for the proper management of **haloperidol** waste in a laboratory setting.

Haloperidol, while not classified as a P- or U-listed hazardous waste by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA), is recognized as a toxic substance with potential for environmental harm.[1][2] For transportation purposes, it is classified as a toxic solid, organic, n.o.s. (UN2811).[3][4] Therefore, its disposal must be handled with care, adhering to all applicable local, state, and federal regulations.[5][6]

Immediate Safety and Handling

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **haloperidol**. [3][5][6][7] Personnel handling **haloperidol** waste should wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. [5][7] In case of a spill, the area should be contained and the material collected with an absorbent material. [5][6]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the disposal of **haloperidol** waste in a laboratory environment:

- Segregation: All **haloperidol** waste, including expired product, contaminated materials, and empty containers, must be segregated from general laboratory waste.[8][9][10] It should be collected in a designated, properly labeled, and sealed waste container.[5][6] The container must be compatible with the chemical properties of **haloperidol**.[9][11]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the name "**Haloperidol**."[10] The label should also indicate the accumulation start date.
- Storage: The sealed waste container should be stored in a designated satellite accumulation area within the laboratory.[12] This area should be secure and away from incompatible materials.
- Waste Characterization: While not a P- or U-listed waste, a hazardous waste determination should be conducted based on its characteristics of toxicity.[13][14][15]
- Licensed Disposal Vendor: The disposal of **haloperidol** waste must be managed by a licensed hazardous waste disposal company.[10] This ensures that the waste is transported, treated, and disposed of in accordance with all regulatory requirements. Do not dispose of **haloperidol** down the drain or in the regular trash.[3]

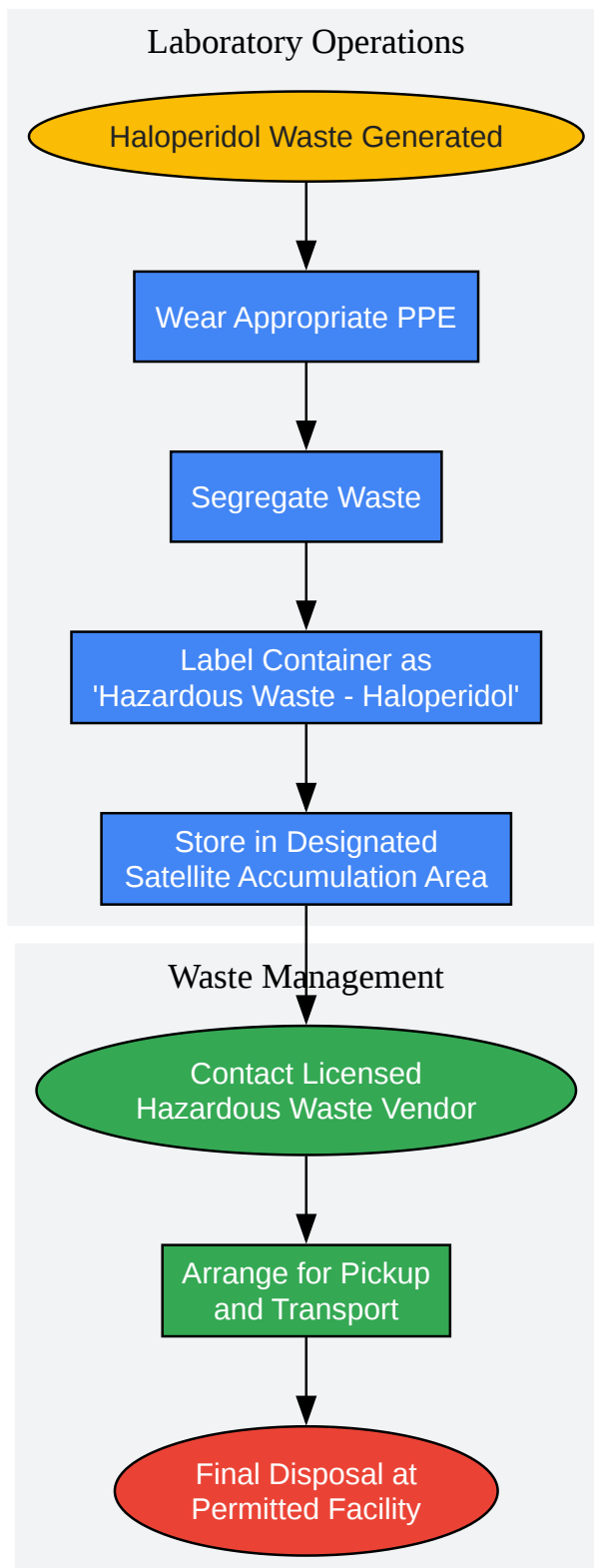
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data related to **haloperidol** disposal and safety.

Parameter	Value	Reference
UN Number	2811	[3][4]
Transport Hazard Class	6.1 (Toxic)	[3]
Acute Toxicity (Oral LD50, rat)	128 mg/kg	[7]
Acute Toxicity (Oral LD50, mouse)	71 mg/kg	[7]

Haloperidol Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **haloperidol** in a laboratory setting.



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Caption: Workflow for the safe disposal of **haloperidol** waste.

By adhering to these procedures, laboratory professionals can ensure the safe handling and compliant disposal of **haloperidol**, thereby protecting both human health and the environment.

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